

N-methyl-N-phenylpropanamide synonyms and alternative names

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Compound of Interest

Compound Name: *N-methyl-N-phenylpropanamide*

Cat. No.: *B186507*

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An In-depth Technical Guide to N-methyl-N-phenylpropanamide

This guide provides a comprehensive overview of **N-methyl-N-phenylpropanamide**, including its nomenclature, chemical and physical properties, proposed synthesis and analysis methodologies, and a discussion of its known biological context. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Nomenclature

N-methyl-N-phenylpropanamide is a chemical compound with the molecular formula $C_{10}H_{13}NO$. It is classified as a tertiary amide.

Synonyms and Alternative Names: A variety of synonyms and identifiers are used for **N-methyl-N-phenylpropanamide** in chemical literature and databases. These are crucial for comprehensive literature searches and material procurement.

Identifier Type	Value
IUPAC Name	N-methyl-N-phenylpropanamide. [1]
CAS Number	5827-78-1. [1]
Molecular Formula	C ₁₀ H ₁₃ NO. [1] [2]
Synonyms	Propionanilide, N-methyl-; N-Methylpropionanilide; NSC-406733; Propanamide, N-methyl-N-phenyl-; n-methyl-n-phenylpropionamide.

Physicochemical Properties

The physicochemical properties of a compound are essential for its handling, formulation, and development.

Property	Value	Source
Molecular Weight	163.22 g/mol . [1] [2]	PubChem
Melting Point	57-57.5 °C	ChemicalBook
Boiling Point	133 °C (at 10 mmHg)	ChemicalBook
Computed XLogP3	1.6	PubChem
Topological Polar Surface Area	20.3 Å ²	PubChem

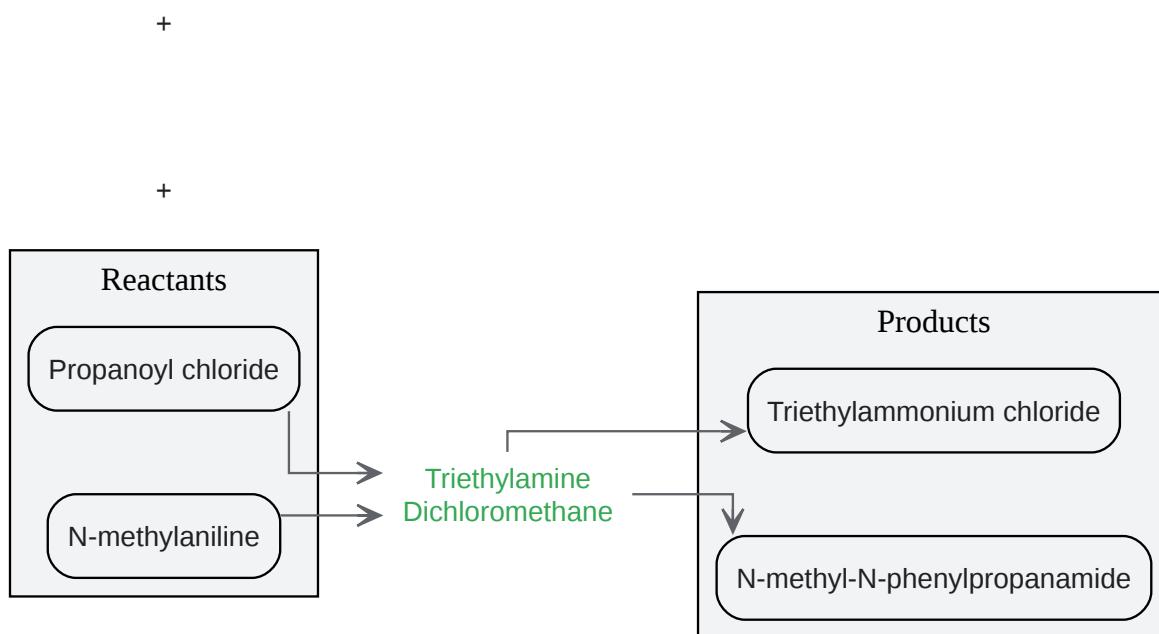
Synthesis and Purification

While specific detailed experimental protocols for the synthesis of **N-methyl-N-phenylpropanamide** are not readily available in the searched literature, a plausible synthetic route can be inferred from standard organic chemistry principles and protocols for similar compounds, such as N-methyl-N-phenylacrylamide. The most common method for forming such amides is the acylation of a secondary amine.

Proposed Synthetic Protocol: Acylation of N-methylaniline

A likely synthetic pathway involves the reaction of N-methylaniline with propanoyl chloride or propanoic anhydride in the presence of a non-nucleophilic base to neutralize the acidic byproduct.

Reaction Scheme:



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Caption: Proposed synthesis of **N-methyl-N-phenylpropanamide**.

Methodology:

- Reaction Setup: In a two-necked round-bottom flask equipped with a magnetic stirrer and a dropping funnel under an inert atmosphere (e.g., nitrogen), dissolve N-methylaniline and a non-nucleophilic base such as triethylamine in an anhydrous solvent like dichloromethane (DCM).

- Acylation: Cool the solution to 0-5 °C using an ice bath. Add propanoyl chloride dropwise to the stirred solution.
- Reaction Monitoring: Allow the reaction to warm to room temperature and stir until completion. The progress can be monitored by thin-layer chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is typically washed with water and brine to remove the base's salt and other aqueous-soluble impurities.
- Drying and Concentration: The organic layer is dried over an anhydrous salt (e.g., Na₂SO₄ or MgSO₄), filtered, and the solvent is removed under reduced pressure.

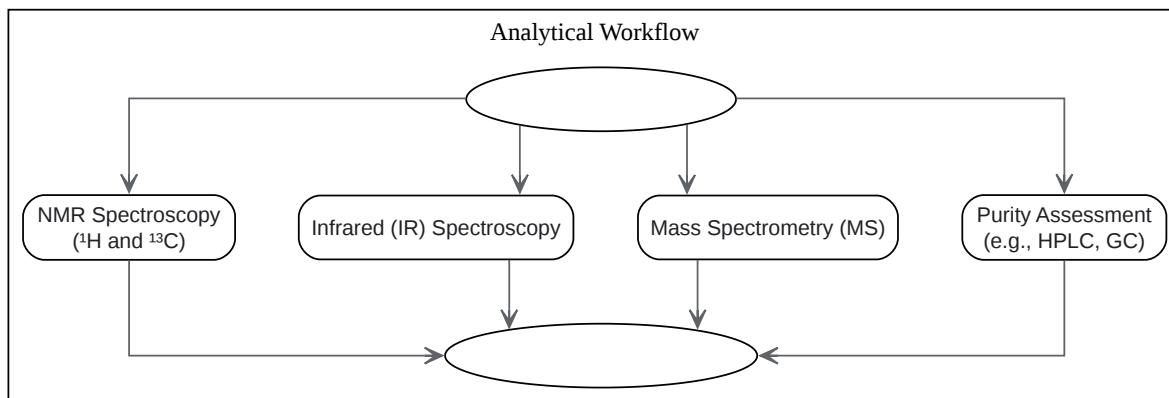
Purification

The crude product can be purified by one of the following methods, depending on the nature of the impurities:

- Recrystallization: If the product is a solid, it can be recrystallized from a suitable solvent system. The choice of solvent depends on the solubility of the product and impurities.
- Column Chromatography: For both solid and oil products, flash column chromatography on silica gel is a standard method for achieving high purity. A gradient of solvents, such as ethyl acetate in hexanes, is commonly used as the eluent.

Analytical Characterization

The identity and purity of the synthesized **N-methyl-N-phenylpropanamide** should be confirmed using standard analytical techniques.



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Caption: General analytical workflow for compound characterization.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the methyl, ethyl, and phenyl protons.
 - ¹³C NMR: The carbon NMR spectrum will confirm the presence of the carbonyl carbon, as well as the carbons of the methyl, ethyl, and phenyl groups.
- Infrared (IR) Spectroscopy: The IR spectrum should exhibit a characteristic strong absorption band for the amide carbonyl (C=O) stretching vibration, typically in the range of 1630-1680 cm⁻¹.
- Mass Spectrometry (MS): Mass spectrometry will determine the molecular weight of the compound and can provide information about its fragmentation pattern, further confirming its structure.

Biological Activity and Signaling Pathways

Based on the available literature, there is no significant information regarding the specific biological activity, pharmacological properties, or mechanism of action of **N-methyl-N-phenylpropanamide**. The compound is primarily described as a chemical intermediate.

It is important to distinguish **N-methyl-N-phenylpropanamide** from structurally related compounds that may have biological activity. For instance, the core structure is found in some pharmacologically active molecules, but this does not imply that **N-methyl-N-phenylpropanamide** itself is active. Any investigation into the biological effects of this compound would represent novel research.

Conclusion

N-methyl-N-phenylpropanamide is a well-defined chemical entity with established nomenclature and physicochemical properties. While detailed, peer-reviewed synthetic protocols are not abundant, its synthesis can be readily achieved through standard amidation reactions. Its characterization relies on conventional spectroscopic and chromatographic techniques. Currently, there is a lack of data on its biological activity, presenting an opportunity for future research. This guide provides a foundational understanding for researchers and professionals working with this compound.

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References

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